

Comprehensive Spectroscopic Characterization: 4-Bromo-2-chloro-1-methoxybenzene

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Compound of Interest

Compound Name: 4-bromo-2-chloro-1-methoxybenzene

CAS No.: 50638-47-6

Cat. No.: B041808

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CAS Registry Number: 50638-47-6 Molecular Formula:

Molecular Weight: 221.48 g/mol [\[1\]](#)[\[2\]](#)

Introduction & Structural Analysis

4-Bromo-2-chloro-1-methoxybenzene is a trisubstituted benzene derivative frequently used as a scaffold in medicinal chemistry, particularly in Suzuki-Miyaura and Buchwald-Hartwig cross-coupling reactions.[\[1\]](#) Its structural integrity is defined by the specific arrangement of three substituents: a methoxy group at position 1, a chlorine atom at position 2, and a bromine atom at position 4.[\[1\]](#)

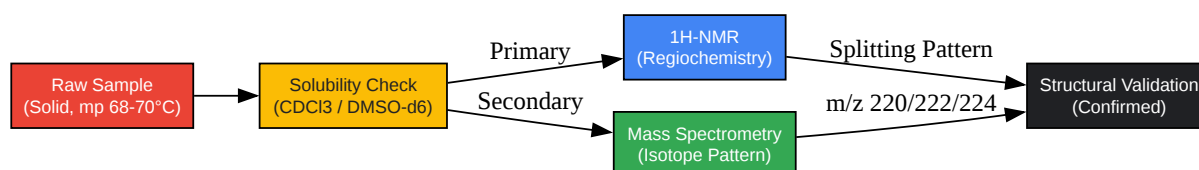
Isomer Disambiguation (Critical)

A common error in database retrieval involves confusing this molecule with its isomer, 2-bromo-4-chloroanisole (CAS 60633-25-2).[\[1\]](#) The distinction is vital as the reactivity profiles of the C-Br and C-Cl bonds differ significantly based on their positions relative to the electron-donating methoxy group.[\[1\]](#)

- Target Molecule (CAS 50638-47-6): Br at para (4), Cl at ortho (2).^[1]
- Isomer (CAS 60633-25-2): Br at ortho (2), Cl at para (4).^[1]

Analytical Workflow

The following directed graph outlines the logical flow for confirming the identity of this compound during synthesis or procurement.



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Figure 1: Analytical decision matrix for validating **4-bromo-2-chloro-1-methoxybenzene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy^{[1][4][5][6]}

The

H-NMR spectrum is the definitive method for distinguishing the 2-chloro-4-bromo substitution pattern from other isomers.^[1] The spectrum exhibits a characteristic ABC-like aromatic system (specifically an AMX system due to large chemical shift differences).^[1]

Predicted H-NMR Data (400 MHz, CDCl)

Proton Position	Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Assignment Logic
-OCH	3.88	Singlet (s)	-	Characteristic methoxy resonance.
H-6	6.75 - 6.85	Doublet (d)		Ortho to -OMe (shielded by EDG).[1]
H-5	7.30 - 7.35	Doublet of Doublets (dd)	,	Meta to -OMe, Ortho to -Br.
H-3	7.50 - 7.55	Doublet (d)		Meta to H-5.[1] Most deshielded (between Cl and Br).[1]

Mechanistic Interpretation of Coupling

- H-6 (Ortho to OMe): Appears most upfield (lower ppm) due to the strong electron-donating resonance effect of the oxygen lone pairs into the ring.[1]
- H-3 (Between Halogens): This proton is isolated between the Chlorine (pos 2) and Bromine (pos 4).[1] It shows only a small meta-coupling (Hz) to H-5.[1] It appears most downfield due to the combined inductive withdrawing effects of the adjacent halogens.[1]
- H-5: This proton couples strongly with its ortho neighbor H-6 (Hz) and weakly with its meta neighbor H-3 (Hz), resulting in a "doublet of doublets" (dd).[1]

C-NMR Summary (100 MHz, CDCl)

Expect 7 distinct carbon signals:

- Methoxy Carbon: ~56.2 ppm.[\[1\]](#)
- C-1 (C-O): ~154.0 ppm (Deshielded ipso carbon).[\[1\]](#)
- C-2 (C-Cl): ~123.0 ppm.[\[1\]](#)[\[3\]](#)
- C-4 (C-Br): ~112.5 ppm.[\[1\]](#)
- Aromatic CH: Three signals in the 113–135 ppm range.[\[1\]](#)[\[3\]](#)

Mass Spectrometry: The Isotope Signature

For halogenated compounds, the mass spectrum provides a self-validating "fingerprint" through isotopic abundance.[\[1\]](#) **4-Bromo-2-chloro-1-methoxybenzene** contains one Bromine and one Chlorine, creating a distinct M, M+2, M+4 pattern.[\[1\]](#)

Isotope Abundance Logic

- Chlorine:

Cl :

Cl

3:1[\[1\]](#)

- Bromine:

Br :

Br

1:1[\[1\]](#)

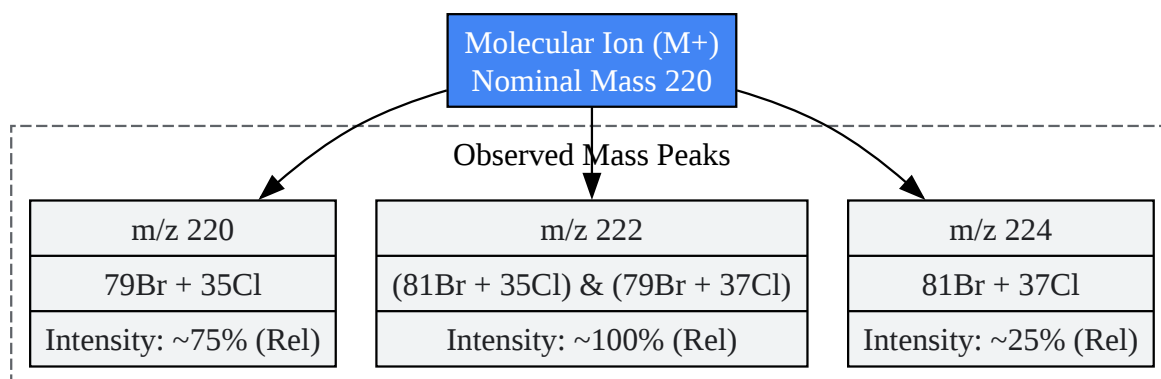
Calculated Ion Pattern (m/z)

The molecular ion (

) cluster will appear at m/z 220, 222, and 224 with the following approximate intensity ratios:

Peak	Composition	Mass (amu)	Relative Intensity
M	C	219.9	3 (Base)
	H		
	O		
	Br		
	Cl		
M+2	Mixed (	221.9	4
	Br		
	Cl +		
	Br		
	Cl)		
M+4	C	223.9	1
	H		
	O		
	Br		
	Cl		

Diagnostic Rule: If you observe a 3:4:1 ratio in the molecular ion cluster, the presence of exactly one Br and one Cl is confirmed.[\[1\]](#)



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Figure 2: Mass spectral fragmentation logic for the Br/Cl isotope cluster.

Infrared (IR) Spectroscopy[1]

IR data is useful for quick identification of functional groups, particularly the ether linkage and aryl-halide bonds.[1]

- C-O Stretching (Ether): Strong bands at 1250–1260 cm (asymmetric) and 1040 cm (symmetric).[1] This confirms the anisole core.[1]
- Aromatic C-H: Weak stretches >3000 cm and characteristic out-of-plane bending in the fingerprint region (800–900 cm) indicative of 1,2,4-substitution.[1]
- C-Cl / C-Br: Strong absorptions in the fingerprint region, typically 600–800 cm [1]

Experimental Protocols

NMR Sample Preparation

To ensure high-resolution data comparable to literature values:

- Solvent: Use Chloroform-d (CDCl₃, 99.8% D) with 0.03% TMS (Tetramethylsilane) as an internal standard.^[1]
- Concentration: Dissolve 10–15 mg of the solid sample in 0.6 mL of solvent.
- Filtration: If the solution is cloudy, filter through a small plug of glass wool into the NMR tube to remove inorganic salts (common if synthesized via alkylation).^[1]

Physical Properties Verification

Before spectroscopy, verify the physical state.^[1]

- Appearance: White to off-white crystalline solid.^[1]
- Melting Point: 68.5 – 70.5 °C.^[1]
 - Note: If your sample is a liquid at room temperature, you likely have the isomer (2-bromo-4-chloroanisole) or significant impurities.^[1]

References

- National Center for Biotechnology Information. (2025).^[1] PubChem Compound Summary for CID 3016537, 4-Bromo-2-chloroanisole. Retrieved from [\[Link\]](#)
- ChemSrc. (2025).^[1] **4-Bromo-2-chloro-1-methoxybenzene** MSDS and Spectral Data. Retrieved from [\[Link\]](#)^[1]

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